

Application Notes and Protocols for G-317 in Cell Culture

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Compound of Interest

Compound Name: GNE-317
Cat. No.: B15621455

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GNE-317: A Brain-Penetrant Dual PI3K/mTOR Inhibitor for In Vitro Research

GNE-317 is a potent, orally bioavailable, and brain-penetrant dual inhibitor of phosphoinositide 3-kinase (PI3K) and mammalian target of rapamycin (mTOR).[1][2] Its ability to cross the blood-brain barrier makes it a valuable tool for neurological and cancer research, particularly in the study of glioblastoma.[3][4][5] **GNE-317** targets the PI3K/Akt/mTOR signaling pathway, which is a critical regulator of numerous cellular processes, including cell growth, proliferation, survival, and metabolism.[3][6][7] Dysregulation of this pathway is a hallmark of many cancers.[7] In cell-based assays, **GNE-317** has been shown to inhibit the proliferation of various cancer cell lines.[8]

These application notes provide a detailed protocol for the preparation of **GNE-317** stock solutions for use in cell culture experiments. Adherence to these guidelines is crucial for ensuring the accuracy and reproducibility of experimental results.

Physicochemical and Solubility Data

A summary of the key quantitative data for **GNE-317** is presented in the table below. This information is essential for accurate stock solution preparation and experimental design.

| Property | Value | Source(s) |
|--------------------------|---|-----------|
| Molecular Weight | 414.48 g/mol | [1][2][9] |
| Formula | C ₁₉ H ₂₂ N ₆ O ₃ S | [1][2][8] |
| CAS Number | 1394076-92-6 | [1][2][9] |
| Appearance | Solid, light yellow to khaki powder | [1] |
| Purity | ≥98% (HPLC) | [8] |
| Solubility in DMSO | 20-47 mg/mL (48.25-113.39 mM) | [1][2][9] |
| Solubility in Water | Insoluble | [2][9] |
| Solubility in Ethanol | Insoluble | [2][9] |
| Storage (Powder) | -20°C for up to 3 years | [1][2] |
| Storage (Stock Solution) | -80°C for up to 2 years; -20°C for up to 1 year | [1][2] |

Note: The solubility of **GNE-317** in DMSO can be affected by the presence of moisture.[2] It is highly recommended to use fresh, anhydrous DMSO for the preparation of stock solutions.[2] Sonication may be required to fully dissolve the compound.[10][11]

Experimental Protocols

Preparation of a 10 mM GNE-317 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **GNE-317** in dimethyl sulfoxide (DMSO). This concentrated stock can then be used to prepare working solutions for cell culture experiments.

Materials:

- **GNE-317** powder

- Anhydrous, sterile dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional)
- Personal protective equipment (lab coat, gloves, safety glasses)

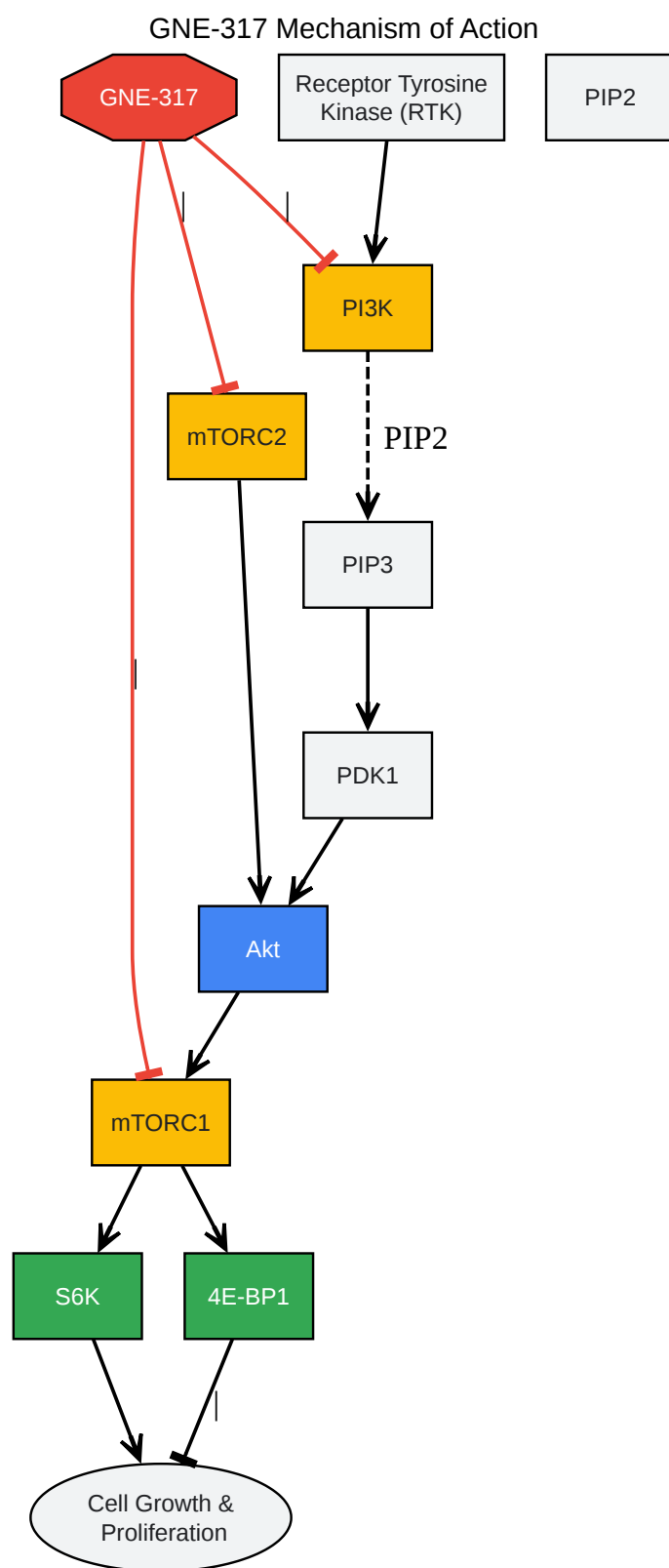
Procedure:

- **Equilibrate GNE-317 to Room Temperature:** Before opening, allow the vial of **GNE-317** powder to equilibrate to room temperature for at least 15-20 minutes. This prevents the condensation of moisture, which can affect the stability and solubility of the compound.
- **Weigh GNE-317:** In a sterile microcentrifuge tube, carefully weigh out the desired amount of **GNE-317** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.145 mg of **GNE-317** (Molecular Weight = 414.48 g/mol).
- **Add DMSO:** Add the calculated volume of anhydrous, sterile DMSO to the microcentrifuge tube containing the **GNE-317** powder. To continue the example, add 1 mL of DMSO to the 4.145 mg of **GNE-317**.
- **Dissolve the Compound:** Tightly cap the tube and vortex thoroughly for 1-2 minutes to dissolve the powder. If the compound does not fully dissolve, sonicate the solution for 5-10 minutes in a water bath sonicator. Visually inspect the solution to ensure that all solid material has dissolved and the solution is clear.
- **Aliquot and Store:** Aliquot the 10 mM **GNE-317** stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This is crucial to avoid repeated freeze-thaw cycles, which can degrade the compound.[2] Store the aliquots at -80°C for long-term storage (up to 2 years) or at -20°C for shorter-term storage (up to 1 year).[1][2]

- **Preparation of Working Solutions:** When ready to use, thaw an aliquot of the 10 mM stock solution at room temperature. Further dilute the stock solution in sterile cell culture medium to the desired final concentration for your experiment. For example, to prepare a 10 μ M working solution in 10 mL of media, add 10 μ L of the 10 mM stock solution to the 10 mL of media. Gently mix the working solution before adding it to your cells. Note: The final concentration of DMSO in the cell culture medium should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.

Visualizations

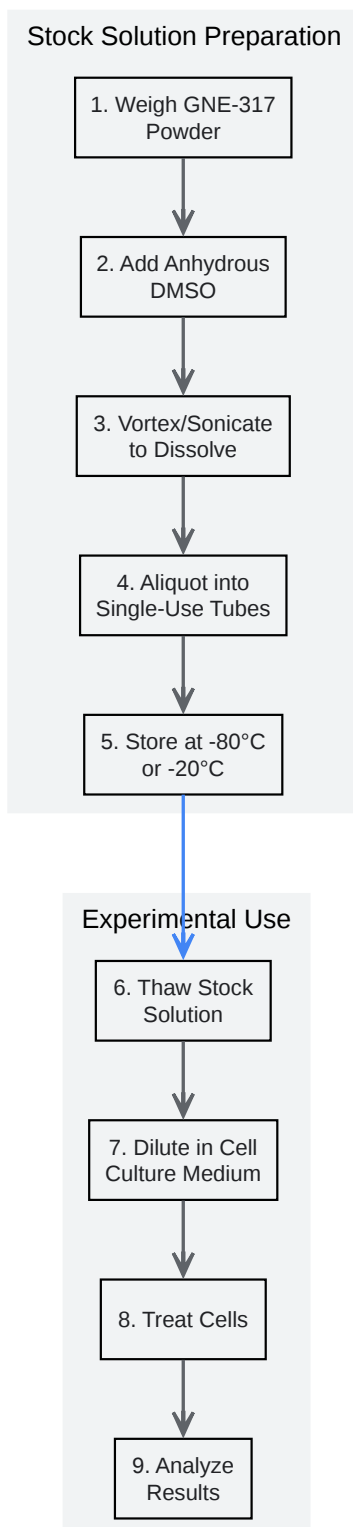
The following diagrams illustrate the signaling pathway targeted by **GNE-317** and the experimental workflow for preparing and using the stock solution.



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Caption: **GNE-317** inhibits the PI3K/Akt/mTOR signaling pathway.

GNE-317 Stock Solution Preparation Workflow



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Caption: Workflow for **GNE-317** stock solution preparation and use.

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